

Vernolide: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Vernolide

Cat. No.: B1233872

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Introduction

Vernolide is a naturally occurring sesquiterpene lactone that has garnered significant interest within the scientific community due to its diverse pharmacological properties. Isolated from various plant species, most notably from the genus *Vernonia*, this bioactive compound has demonstrated potent antioxidant, antibacterial, and anticancer activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **vernolide**, with a focus on its underlying mechanisms of action. Detailed experimental protocols for its isolation, characterization, and biological evaluation are also presented to facilitate further research and drug development efforts.

Chemical Structure and Properties

Vernolide is a complex sesquiterpene lactone with the molecular formula $C_{19}H_{22}O_7$.^{[1][2]} Its chemical structure is characterized by a germacrane-type sesquiterpene skeleton containing an α -methylene- γ -lactone group, which is crucial for its biological activity. It is important to distinguish **vernolide** from its related compounds, **vernolide A** and **vernolide B**, which possess different molecular formulas and substituent groups.

Physicochemical Properties of Vernolide

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₂₂ O ₇	[1][2]
Molecular Weight	362.4 g/mol	[1]
IUPAC Name	[(1R,3S,4R,8R,9Z,13R,15R)-1 5-hydroxy-5-methylidene-6- oxo-7,14,16- trioxatetracyclo[8.4.3.0 ^{1,13} .0 ^{4,8}] heptadec-9-en-3-yl] 2- methylprop-2-enoate	[1]
Melting Point	176–177 °C	[3]
Appearance	White needle-like crystals	[3]

Spectral Data Summary

Technique	Key Observations	Reference(s)
¹ H-NMR (300 MHz, CD ₃ OD)	Signals corresponding to the sesquiterpene backbone and the methacrylate moiety.	[3]
¹³ C-NMR (CD ₃ OD)	Resonances confirming the 19 carbon atoms of the structure.	[3]
Mass Spectrometry (EI-MS)	Molecular ion peak at m/z 385 [M+Na] ⁺ .	[3]

Biological Activities and Signaling Pathways

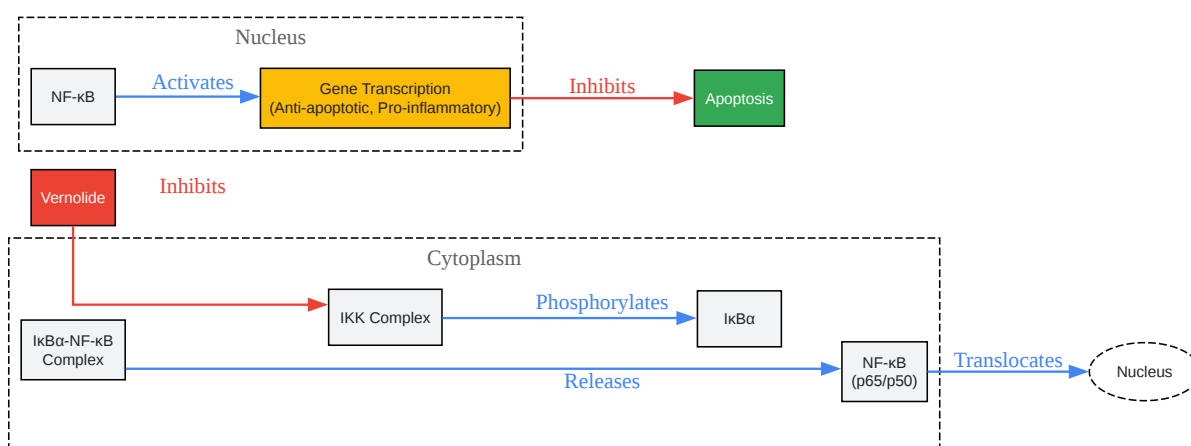
Vernolide exhibits a range of biological activities, with its anticancer properties being the most extensively studied. Its mechanism of action often involves the modulation of key cellular signaling pathways, leading to the inhibition of cancer cell growth and induction of apoptosis.

Anticancer Activity

Vernolide has been shown to induce apoptosis in various cancer cell lines. This pro-apoptotic effect is mediated through the regulation of multiple signaling pathways, including the NF-κB

and MAPK/ERK pathways.

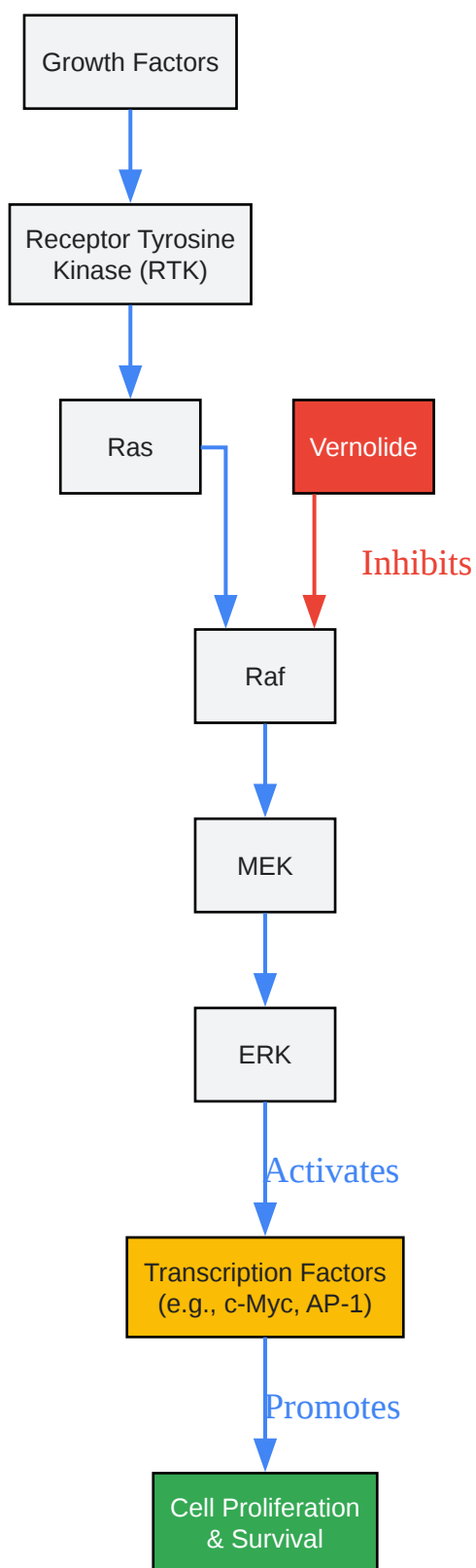
The Nuclear Factor-kappa B (NF- κ B) pathway is a critical regulator of cell survival, inflammation, and immunity. In many cancers, this pathway is constitutively active, promoting cell proliferation and inhibiting apoptosis. **Vernolide** has been found to suppress the NF- κ B signaling cascade.



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Vernolide's inhibition of the NF- κ B signaling pathway.

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is another crucial signaling cascade that regulates cell proliferation, differentiation, and survival. Dysregulation of this pathway is also common in cancer. **Vernolide** has been observed to modulate the MAPK/ERK pathway, contributing to its anticancer effects.



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Modulation of the MAPK/ERK signaling pathway by **vernolide**.

Antioxidant Activity

Vernolide exhibits significant antioxidant properties, which are attributed to its ability to scavenge free radicals. This activity is believed to contribute to its overall therapeutic effects by mitigating oxidative stress, a key factor in the pathogenesis of numerous diseases.

Antibacterial Activity

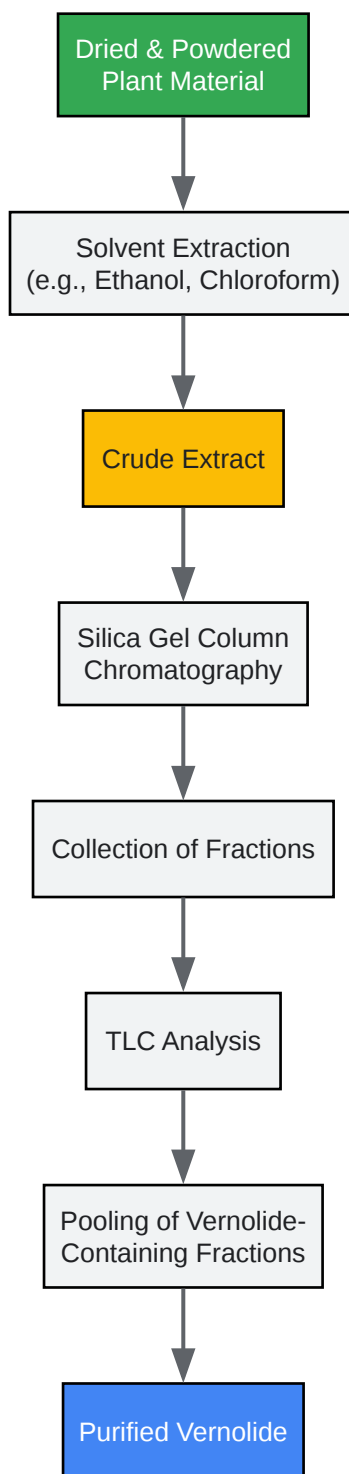
Vernolide has demonstrated notable antibacterial activity, particularly against Gram-positive bacteria. Its mechanism of action is thought to involve the disruption of bacterial cell membrane integrity and the inhibition of essential cellular processes.

Experimental Protocols

This section provides detailed methodologies for the isolation, characterization, and biological evaluation of **vernolide**.

Isolation and Purification of Vernolide

The following protocol describes a general procedure for the extraction and chromatographic purification of **vernolide** from plant material.



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